

TUG Protein Expression and Function: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TUG-1387

Cat. No.: B186212

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The Tether containing UBX domain for GLUT4 (TUG) protein, also known as ASPSCR1 or UBXN9, is a critical regulator of glucose homeostasis, primarily through its role in the trafficking of the insulin-responsive glucose transporter GLUT4. In insulin-sensitive tissues such as adipose tissue and skeletal muscle, TUG is responsible for sequestering GLUT4-containing vesicles (GSVs) intracellularly in the basal state. Upon insulin stimulation, a complex signaling cascade leads to the proteolytic cleavage of TUG, releasing the GSVs for translocation to the plasma membrane and facilitating glucose uptake.^{[1][2]} This technical guide provides a comprehensive overview of TUG protein expression, its role in cellular signaling, and detailed protocols for its study.

TUG Protein Expression in Human Tissues

Precise quantitative data for TUG protein expression across a wide range of human tissues is not readily available in public databases in a consolidated format. However, a combination of immunohistochemistry, and RNA sequencing data from resources like the Human Protein Atlas provides a semi-quantitative and qualitative overview of its distribution.

Data Presentation: TUG (ASPSCR1) Expression

Tissue	Protein Expression (Immunohistochemistry)	RNA Expression Level	Cellular Localization
Adipose Tissue	Medium	Medium	Cytoplasmic
Skeletal Muscle	Medium	Medium	Cytoplasmic
Heart Muscle	Low	Medium	Cytoplasmic
Brain	Low to Medium	Medium	Cytoplasmic and Nuclear[3]
Kidney	Low	Medium	Cytoplasmic
Liver	Low	Low	Cytoplasmic
Lung	Low	Medium	Cytoplasmic
Pancreas	Low	Medium	Cytoplasmic
Placenta	Low	High	Cytoplasmic
Testis	Low	Medium	Cytoplasmic

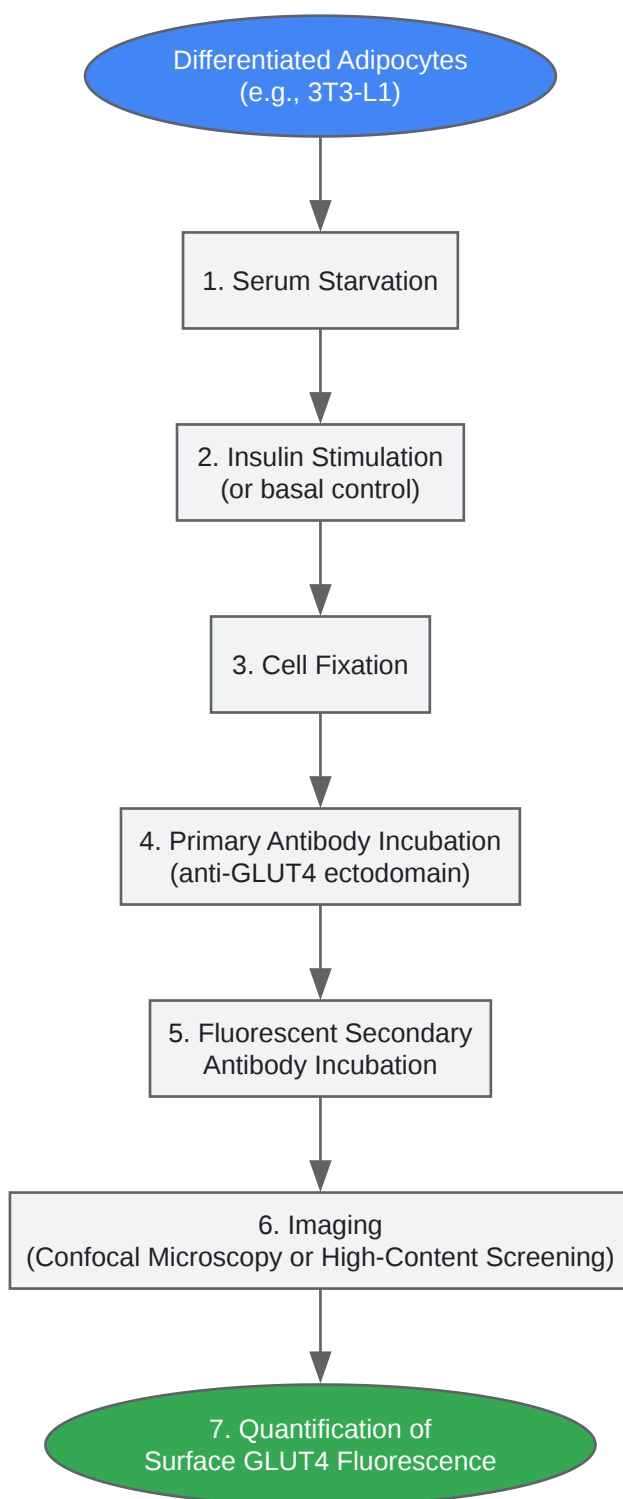
- Note: The protein expression levels are based on visual scoring of immunohistochemical staining intensity from the Human Protein Atlas and should be considered semi-quantitative. [4] RNA expression levels do not always directly correlate with protein abundance due to post-transcriptional, translational, and degradative regulation. Further quantitative proteomics studies are required for a precise understanding of TUG protein abundance in different tissues.

TUG Signaling Pathway

In the basal state, TUG tethers GLUT4 storage vesicles to the Golgi matrix.[5][6] Insulin initiates a signaling cascade that results in the cleavage of TUG, liberating the GLUT4 vesicles. This process is distinct from the canonical PI3K/Akt pathway but converges on the regulation of GLUT4 translocation.

Signaling Pathway Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ASPSCR1 | Cancer Genetics Web [cancer-genetics.org]
- 2. uniprot.org [uniprot.org]
- 3. Brain tissue expression of ASPSCR1 - Summary - The Human Protein Atlas [v21.proteinatlas.org]
- 4. ASPSCR1 protein expression summary - The Human Protein Atlas [proteinatlas.org]
- 5. Frontiers | Ubiquitin-like processing of TUG proteins as a mechanism to regulate glucose uptake and energy metabolism in fat and muscle [frontiersin.org]
- 6. Acetylation of TUG Protein Promotes the Accumulation of GLUT4 Glucose Transporters in an Insulin-responsive Intracellular Compartment - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [TUG Protein Expression and Function: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186212#tug-protein-expression-in-different-tissue-types]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com